

Application of Dixanthogen in the Froth Flotation of Pyrrhotite: Application Notes and Protocols

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Compound of Interest

Compound Name: Dixanthogen

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These application notes provide a comprehensive overview of the use of **dixanthogen** as a collector in the froth flotation of pyrrhotite. This document details the underlying chemical principles, experimental protocols for laboratory-scale flotation, and quantitative data from relevant studies. The information is intended to guide researchers in developing and optimizing flotation processes for pyrrhotite-bearing ores.

Introduction

Pyrrhotite (Fe_{1-x}S), an iron sulfide mineral, is often associated with valuable base metal sulfides, such as pentlandite and chalcopyrite, as well as with gangue minerals like magnetite. Its separation is crucial for the efficient recovery of valuable metals and for controlling the sulfur content in concentrates. **Dixanthogens**, the oxidation products of xanthates, are effective collectors for inducing the hydrophobicity of pyrrhotite, thereby enabling its separation by froth flotation.

The application of **dixanthogen**, often in synergy with xanthates, leverages the electrochemical properties of the pyrrhotite surface. The formation of a hydrophobic **dixanthogen** layer on the mineral surface is a key step in rendering the pyrrhotite particles floatable. The efficiency of this process is influenced by several factors, including pulp pH, collector concentration, the ratio of xanthate to **dixanthogen**, and the presence of activators.

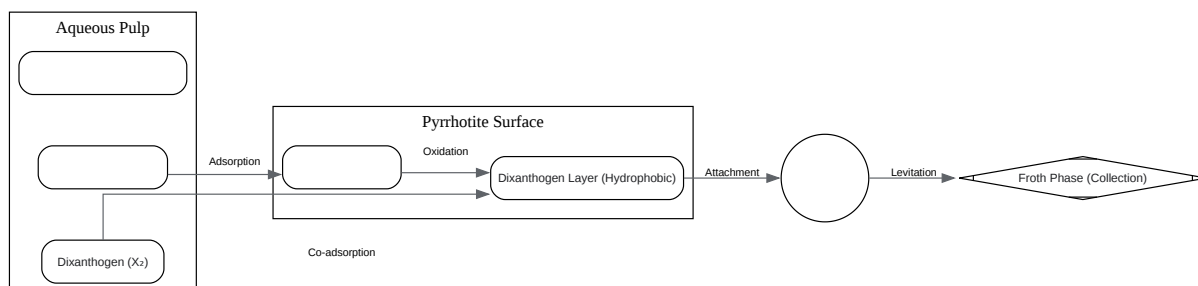
Mechanism of Action

The collection of pyrrhotite using **dixanthogen** is primarily an electrochemical process. Xanthate ions (X^-) first adsorb onto the pyrrhotite surface. Subsequently, these adsorbed xanthate ions can be oxidized to form **dixanthogen** (X_2), a more non-polar and hydrophobic molecule.^{[1][2]} This oxidation can occur through various mechanisms, including electrochemical oxidation on the mineral surface.

The overall process can be summarized as follows:

- **Xanthate Adsorption:** Xanthate ions adsorb onto the pyrrhotite surface.
- **Oxidation to Dixanthogen:** The adsorbed xanthate is oxidized to form **dixanthogen**, creating a hydrophobic surface layer.^{[1][2]}
- **Bubble Attachment:** The hydrophobic pyrrhotite particles attach to air bubbles in the flotation cell.
- **Froth Recovery:** The particle-laden bubbles rise to the surface to form a froth, which is then collected.

A synergistic effect is often observed when a mixture of xanthate and **dixanthogen** is used as the collector. In this system, xanthate acts as an "anchor" by chemically adsorbing to the pyrrhotite surface, while the **dixanthogen** enhances the overall hydrophobicity of the mineral particle.^[3]



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Mechanism of **Dixanthogen** Action on Pyrrhotite

Experimental Protocols

The following protocols are generalized procedures for laboratory-scale froth flotation of pyrrhotite using a **dixanthogen**-based collector system. These should be adapted based on the specific ore characteristics and research objectives.

Preparation of **Dixanthogen** Collector

For studies requiring pure **dixanthogen**, it can be synthesized by oxidizing a xanthate solution.

Materials:

- Potassium Ethyl Xanthate (KEX) or other xanthate salt
- Iodine (I₂)
- Diethyl ether
- Distilled water

Procedure:

- Prepare an aqueous solution of the chosen xanthate.
- Slowly add an aqueous solution of iodine to the xanthate solution while stirring. The **dixanthogen** will precipitate as an oily product.
- Extract the **dixanthogen** from the aqueous phase using diethyl ether.
- Separate the ether phase and evaporate the ether to obtain pure **dixanthogen**.

For routine flotation tests, a mixed collector can be prepared by dissolving the desired ratio of xanthate and **dixanthogen** in a suitable solvent or by adding them sequentially to the flotation pulp.

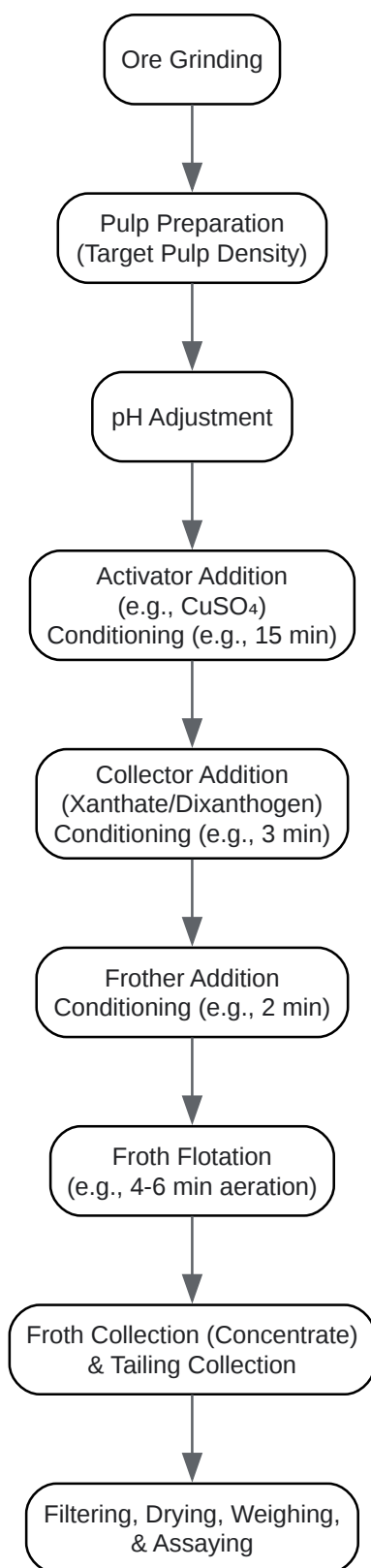
Laboratory Froth Flotation Protocol

This protocol outlines a typical batch flotation test for evaluating the recovery of pyrrhotite.

Materials and Equipment:

- Representative ore sample containing pyrrhotite, ground to a suitable particle size (e.g., 80% passing 75 μm).
- Laboratory flotation machine (e.g., Denver-type cell).
- pH meter.
- Collector solution: A mixture of xanthate (e.g., Sodium Butyl Xanthate, NaBX) and **dixanthogen** (e.g., Butyl **Dixanthogen**, $(\text{BX})_2$).
- Frother (e.g., Pine Oil or Methyl Isobutyl Carbinol, MIBC).
- pH modifiers (e.g., HCl or NaOH).
- Activator (optional, e.g., CuSO_4 solution).
- Filtration apparatus.

- Drying oven.
- Analytical equipment for assaying iron and sulfur content.



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Experimental Workflow for Pyrrhotite Flotation

Procedure:

- **Pulp Preparation:** Prepare a slurry of the ground ore and water in the flotation cell to a predetermined pulp density (e.g., 30% solids w/w).
- **pH Adjustment:** Measure the natural pH of the pulp and adjust to the desired level using HCl or NaOH. Allow the pulp to condition for a few minutes to stabilize the pH.
- **Activation (Optional):** If an activator is used, add the required amount of CuSO_4 solution and condition the pulp for a specified time (e.g., 15 minutes).
- **Collector Addition:** Add the xanthate/**dixanthogen** collector mixture to the pulp and condition for a set period (e.g., 3 minutes) to allow for collector adsorption onto the mineral surfaces.
- **Frother Addition:** Add the frother and condition for a shorter period (e.g., 2 minutes).
- **Flotation:** Introduce air into the cell to generate a froth. Collect the froth for a defined period (e.g., 4-6 minutes).
- **Product Collection and Analysis:** Collect the froth (concentrate) and the remaining slurry (tailings). Filter, dry, and weigh both products. Assay the feed, concentrate, and tailings for their iron and sulfur content to calculate recovery and grade.

Data Presentation

The following tables summarize quantitative data from studies on the flotation of pyrrhotite using **dixanthogen**-based collector systems.

Effect of Collector Type on Pyrrhotite Flotation from Magnetite

This study investigated the selective flotation of pyrrhotite from magnetite using xanthate, **dixanthogen**, and a mixture of the two.

Table 1: Flotation Performance with Different Collectors

| Collector Type | Collector Dosage (g/t) | Pine Oil Dosage (g/t) | pH | Desulfurization Ratio (%) | Magnetite Recovery (%) |
|--|------------------------|-----------------------|-----|---------------------------|------------------------|
| NaBX | 125 | 46 | 6.0 | ~55 | ~85 |
| (BX) ₂ | 125 | 46 | 6.0 | ~30 | ~98 |
| Mixed (60% NaBX, 40% (BX) ₂) | 125 | 46 | 6.0 | ~80 | ~95 |

NaBX: Sodium Butyl Xanthate; (BX)₂: Butyl **Dixanthogen**

Effect of pH on Pyrrhotite Flotation

The pH of the pulp significantly impacts the surface properties of pyrrhotite and the stability of the collector, thereby affecting flotation performance.

Table 2: Pyrrhotite Flotation Recovery at Different pH Values

| Collector System | pH | Pyrrhotite Recovery (%) |
|--|---------|----------------------------|
| Amyl Xanthate (1 lb/ton) | 2 | ~95 |
| Amyl Xanthate (1 lb/ton) | 4.5 | ~60 |
| Amyl Xanthate (1 lb/ton) | 7 | ~20 |
| Amyl Xanthate (1 lb/ton) | 11 | <10 |
| Diethyl Dixanthogen (1.3 x 10 ⁻⁵ M) | 2 | ~100 |
| Diethyl Dixanthogen (1.3 x 10 ⁻⁵ M) | 4.5 - 6 | ~40-50 (depression region) |
| Diethyl Dixanthogen (1.3 x 10 ⁻⁵ M) | 8 | ~60 |

Effect of Copper Sulfate Activation on Pyrrhotite Flotation

Copper sulfate is a common activator for pyrrhotite, enhancing its floatability with xanthate collectors.

Table 3: Impact of Copper Activation on Pyrrhotite Recovery with Amyl Xanthate

| Amyl Xanthate (lb/ton) | Without CuSO ₄ Activation (%) | With CuSO ₄ Activation (1 lb/ton) (%) |
|------------------------|--|--|
| 0.4 | ~10 | ~45 |
| 0.8 | ~15 | ~70 |
| 1.6 | ~25 | ~85 |
| 3.2 | ~40 | ~95 |
| 6.4 | ~53 | >95 |

Conclusion

Dixanthogen, particularly when used in combination with xanthate, is an effective collector for the froth flotation of pyrrhotite. The performance of the flotation process is highly dependent on electrochemical conditions, with pulp pH and the presence of activators being key operational parameters. The provided protocols and data serve as a valuable resource for researchers and professionals in the field to design and optimize selective flotation strategies for pyrrhotite-bearing ores. Further research can focus on the development of more selective collector systems and a deeper understanding of the surface chemistry involved in the pyrrhotite-**dixanthogen** interaction.

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